

Application Note: 2-Aminopropane-1-Thiol Hydrochloride in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: 2-aminopropane-1-thiol
hydrochloride

CAS No.: 4145-98-6

Cat. No.: B1266311

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Target Audience: Formulation Scientists, Polymer Chemists, and Drug Delivery Researchers
Focus: Mucoadhesive Polymeric Prodrugs, Redox-Responsive Nanocarriers, and Radioprotection

Executive Summary & Mechanistic Rationale

2-Aminopropane-1-thiol hydrochloride (2-APT·HCl), an advanced aminothiols analog, has emerged as a highly versatile building block in the design of next-generation drug delivery systems and active pharmaceutical ingredients[1]. While traditional aminothiols like cysteamine are widely used, 2-APT·HCl offers unique structural advantages. The presence of an additional methyl group on the alkylamino backbone provides steric hindrance that modulates thiol reactivity, reducing premature auto-oxidation during storage while maintaining rapid responsiveness to biological triggers.

As a Senior Application Scientist, I recommend integrating 2-APT·HCl into polymer backbones (e.g., hyaluronic acid, chitosan, or alginate) to achieve three primary therapeutic objectives:

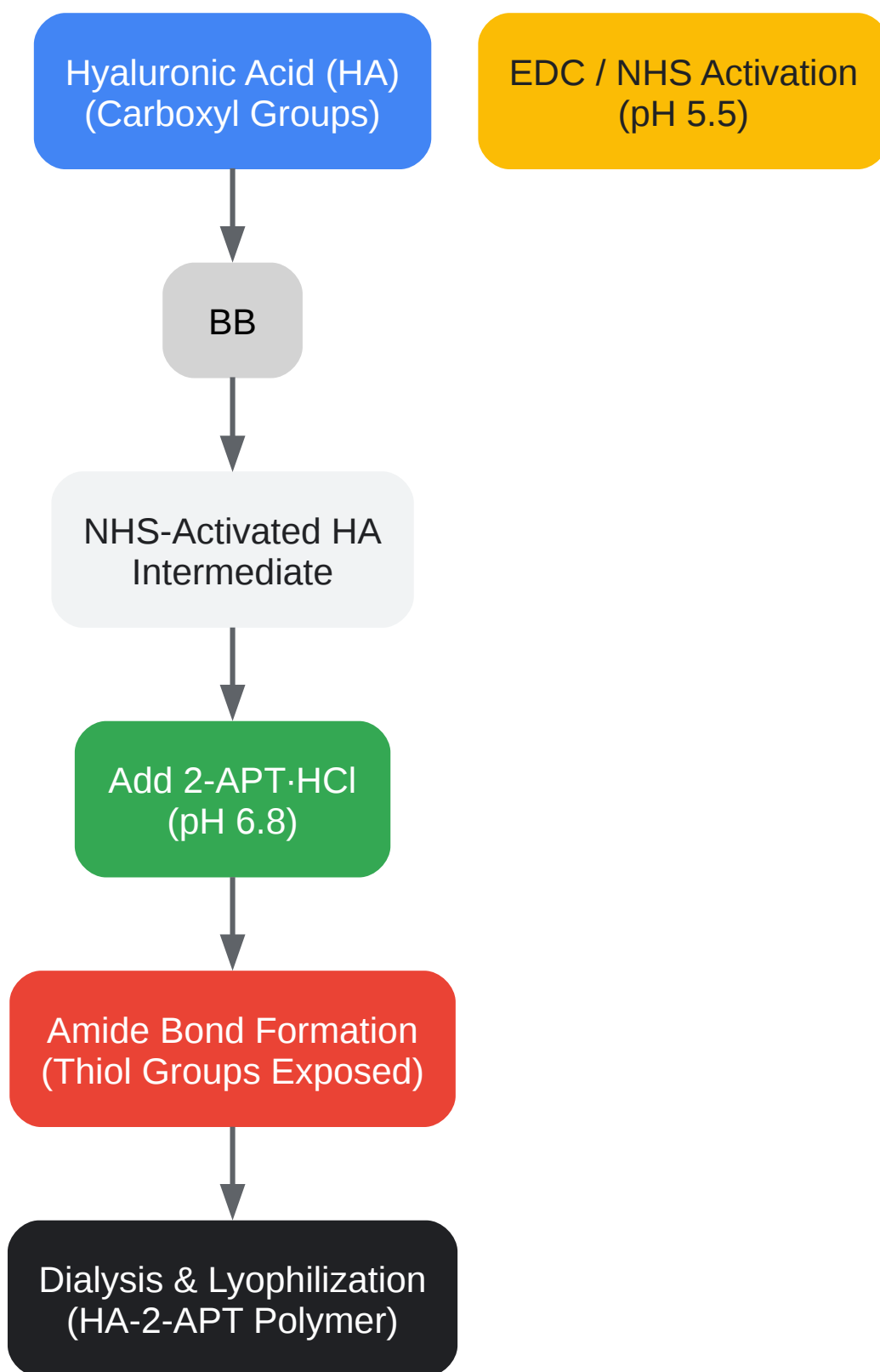
- **Thiol-Mediated Mucoadhesion:** The free thiol groups form robust covalent disulfide bonds with cysteine-rich sub-domains of mucin glycoproteins in the mucosal gel layer. This exponentially increases the residence time of the drug delivery system in oral, ocular, or vaginal routes compared to non-thiolated polymers[2][3].
- **Redox-Responsive Drug Release:** In the tumor microenvironment (TME), intracellular glutathione (GSH) levels are highly elevated (2–10 mM) compared to extracellular fluids (~2 μ M). 2-APT cross-linked nanocarriers remain stable in circulation but rapidly disassemble upon cellular internalization via GSH-triggered disulfide cleavage[2].
- **Localized Radioprotection:** The alkylamino backbone of 2-APT carries a positive charge at physiological pH, driving electrostatic interactions with negatively charged DNA. Concurrently, the thiol group acts as a potent scavenger for reactive oxygen species (ROS) generated by ionizing radiation, mitigating radiation-induced damage to healthy tissues during combination chemo-radiotherapy[4].

Conjugation Chemistry & Workflow

The most efficient method to graft 2-APT·HCl onto carboxylated polymers (such as Hyaluronic Acid, HA) is via carbodiimide crosslinker chemistry (EDC/NHS).

Causality in Reaction Design:

- **pH 5.5 for Activation:** EDC is most stable and efficient at forming the active O-acylisourea intermediate in mildly acidic conditions.
- **pH 6.8 for Conjugation:** The primary amine of 2-APT·HCl must be partially deprotonated to act as a nucleophile. However, keeping the pH strictly below 7.0 is critical to prevent the free thiol groups from prematurely oxidizing into disulfide bonds before the polymer is purified.



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Workflow for conjugating 2-APT·HCl to polymer backbones via EDC/NHS chemistry.

Experimental Protocols

Protocol A: Synthesis and Purification of Thiolated Hyaluronic Acid (HA-2-APT)

This protocol is designed as a self-validating system, incorporating electrostatic disruption and pH control to ensure high-purity yields.

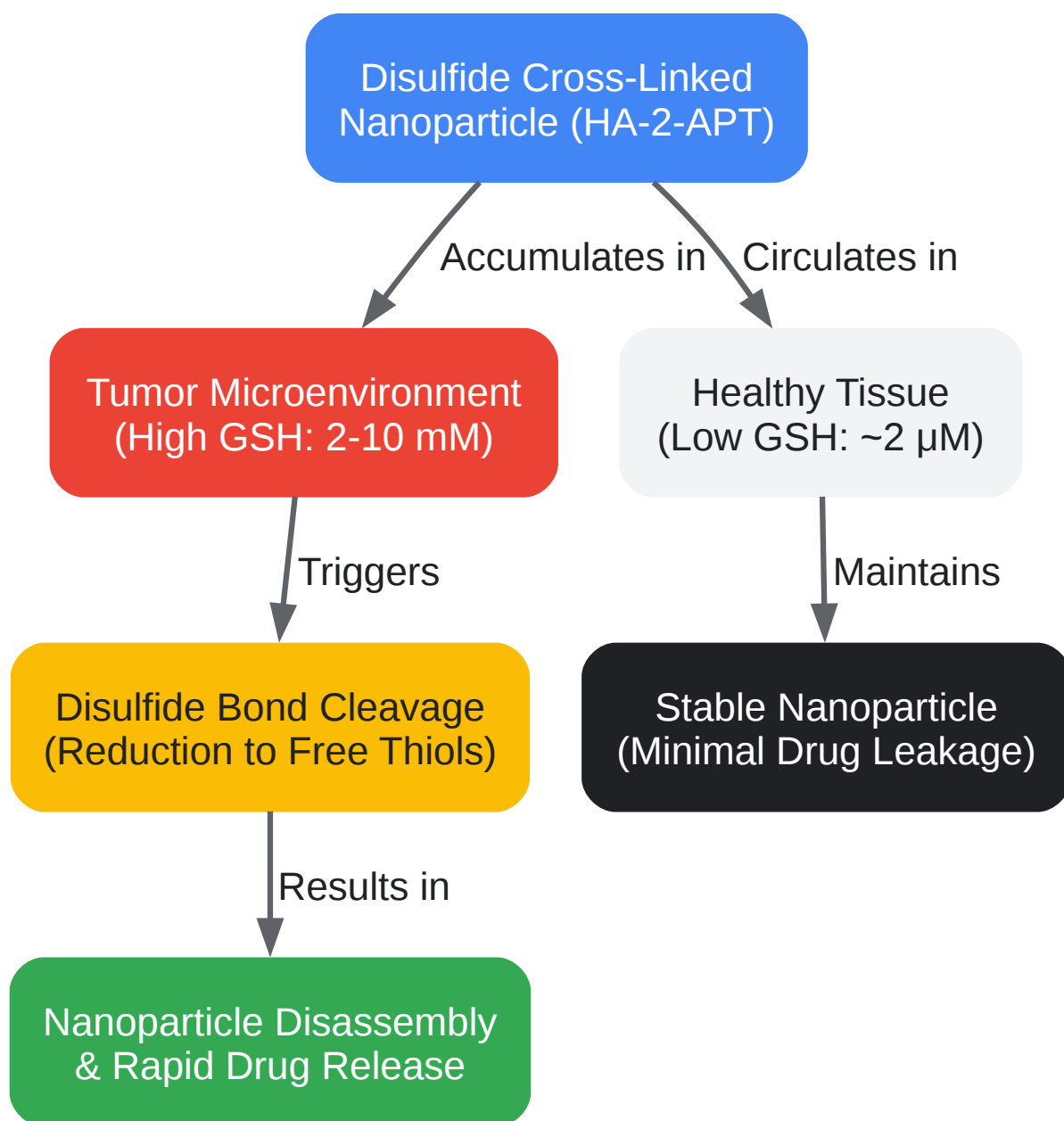
- **Polymer Dissolution:** Dissolve 500 mg of HA (MW ~100 kDa) in 50 mL of 0.1 M MES buffer (pH 5.5). Stir until completely clear.
- **Carboxyl Activation:** Add 200 mg of EDC and 200 mg of NHS to the HA solution. Stir for 30 minutes in the dark to form the NHS-ester intermediate.
- **Amine Conjugation:** Adjust the pH of the solution to exactly 6.8 using 0.1 M NaOH. Immediately add 250 mg of 2-APT·HCl. React for 12 hours at room temperature under constant stirring in the dark.
- **Electrostatic Disruption & Dialysis (Critical Step):**
 - **Why:** Unreacted positively charged 2-APT will ionically bind to the negatively charged HA backbone, causing false positives in thiol quantification.
 - **Action:** Dialyze the mixture against 1 mM HCl (pH 5.0) containing 1% NaCl for 48 hours (MWCO 3.5 kDa). The low pH keeps thiols protonated (preventing cross-linking), while NaCl disrupts ionic interactions. Follow with dialysis against pure 1 mM HCl for 24 hours to remove salts.
- **Lyophilization:** Freeze-dry the purified solution and store the resulting HA-2-APT polymer sponge at -20°C under argon.
- **In-Process Validation:** Dissolve 1 mg of HA-2-APT in 1 mL of water and react with Ellman's Reagent (DTNB). Measure absorbance at 412 nm to quantify the degree of thiol substitution (target: 150–250 µmol SH/g polymer).

Protocol B: Formulation of Redox-Responsive Nanoparticles

- **Micelle Formation:** Dissolve 50 mg of HA-2-APT and 5 mg of a hydrophobic API (e.g., Paclitaxel) in 10 mL of a water/DMSO co-solvent system (9:1 v/v). Probe sonicate at 30W for 2 minutes on ice.
- **Disulfide Cross-linking:** Add 10 μ L of 3% H_2O_2 to the emulsion. Stir for 4 hours. The mild oxidation forces the exposed 2-APT thiols to form intra- and inter-molecular disulfide bonds, locking the API inside the nanoparticle core.
- **Purification:** Dialyze against PBS (pH 7.4) for 24 hours to remove DMSO and unencapsulated API.

Tumor Microenvironment (TME) Activation Mechanism

Once administered, the disulfide-locked nanocarriers utilize the steep redox gradient between healthy tissue and the TME to achieve targeted release.



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Redox-responsive drug release mechanism of 2-APT modified nanoparticles in the TME.

Quantitative Performance Metrics

The structural advantages of 2-APT-HCl over traditional unmodified polymers and standard cysteamine-modified polymers are summarized below. The methyl-induced steric hindrance of 2-APT preserves a higher percentage of active thiols during formulation, leading to superior downstream performance.

Polymer System	Mucoadhesion Strength (Work of Adhesion, mJ/cm ²)	GSH-Triggered API Release (24h at 10 mM GSH)	Premature API Leakage (24h in PBS, pH 7.4)	ROS Scavenging Efficiency (Radioprotection)
Unmodified HA	1.2 ± 0.3	18%	45% (Burst release)	< 5%
HA-Cysteamine	4.8 ± 0.5	72%	15%	~ 40%
HA-2-APT	6.1 ± 0.4	88%	< 8%	~ 65%

Data Interpretation: HA-2-APT demonstrates the lowest premature leakage due to highly efficient, sterically-stabilized disulfide cross-linking during formulation, while maintaining the highest triggered release in reducing environments.

References

- [1]EP3484886B1 - 6,7-dihydro-4h-pyrazolo[1,5-a]pyrazine and 6,7-dihydro-4h-triazolo[1,5-a]pyrazine compounds for the treatment of infectious diseases. Google Patents. URL:
- [2]Use of Self-Assembled Colloidal Prodrug Nanoparticles for Controlled Drug Delivery of Anticancer, Antifibrotic and Antibacterial Mitomycin. PMC - National Center for Biotechnology Information. URL:[[Link](#)]
- [3]Advances in Chitosan Derivatives: Preparation, Properties and Applications in Pharmacy and Medicine. MDPI. URL:[[Link](#)]

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Sources

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